

Safety and handling precautions for 3-Bromopropane-1,2-diol-d5.

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Compound of Interest

Compound Name: 3-Bromopropane-1,2-diol-d5

Cat. No.: B587344

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An In-depth Technical Guide to the Safety and Handling of **3-Bromopropane-1,2-diol-d5**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **3-Bromopropane-1,2-diol-d5** (CAS No: 1246820-48-3), a deuterated analog of 3-Bromopropane-1,2-diol.^{[1][2]} Given its classification as a hazardous substance, adherence to strict safety protocols is imperative to mitigate risks during its handling, use, and storage. This document outlines the known hazards, precautionary measures, and emergency procedures based on available safety data sheets and chemical information.

Hazard Identification and Classification

3-Bromopropane-1,2-diol is classified as a hazardous chemical. The deuterated form should be handled with the same precautions. The primary hazards are associated with its corrosive nature and potential for target organ toxicity.

GHS Hazard Classification^[3]

| Hazard Class | Category |
|--|----------|
| Skin Corrosion/Irritation | 1B |
| Serious Eye Damage/Eye Irritation | 1 |
| Specific target organ toxicity (single exposure) | 3 |

Summary of Hazards:

- H314: Causes severe skin burns and eye damage.[\[4\]](#)
- H335: May cause respiratory irritation.
- The toxicological properties of this specific deuterated compound have not been fully investigated.[\[3\]](#)

Physical and Chemical Properties

Understanding the physical and chemical properties of **3-Bromopropane-1,2-diol-d5** is crucial for its safe handling and storage.

| Property | Value |
|-------------------|--|
| CAS Number | 1246820-48-3 [2] |
| Molecular Formula | C ₃ D ₅ H ₂ BrO ₂ [2] |
| Molecular Weight | 160.02 g/mol [1] [2] |
| Appearance | Clear, viscous liquid [3] |
| Boiling Point | 72 - 75 °C @ 0.2 mmHg [3] |
| Flash Point | > 110 °C / > 230 °F [3] |
| Solubility | Highly soluble in water. [5] Limited solubility in non-polar solvents. [5] |
| Purity | >95% (GC) [2] [6] |

Toxicological Information

While comprehensive toxicological data for the deuterated form is not available, the information for the parent compound, 3-Bromopropane-1,2-diol, indicates significant hazards.

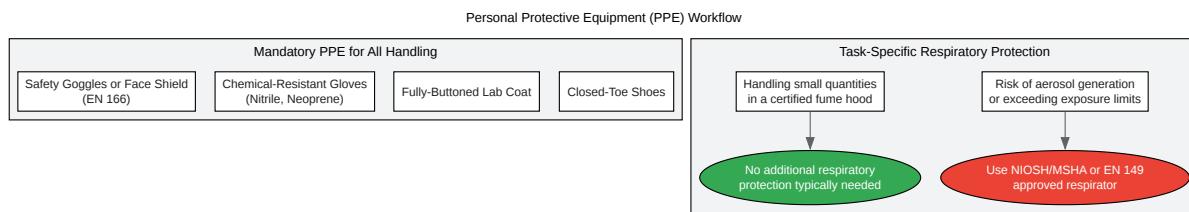
- Acute Toxicity: No acute toxicity information is available for this specific product.[3]
- Skin Corrosion/Irritation: Causes severe skin burns (Category 1B).[3][4]
- Serious Eye Damage/Irritation: Causes serious eye damage (Category 1).[3]
- Respiratory Irritation: May cause respiratory system irritation.[3]
- Carcinogenicity: No information available to indicate carcinogenicity.[3]
- Sensitization: No information available regarding sensitization.[3]

Handling and Storage

Strict adherence to proper handling and storage protocols is essential to ensure personnel safety and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.[3]



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PPE Selection Workflow

Safe Handling Practices

- Work exclusively under a chemical fume hood.[3]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3]
- Wash hands and any exposed skin thoroughly after handling.[3]
- Do not eat, drink, or smoke in the work area.
- Ensure safety showers and eyewash stations are readily accessible.[3]

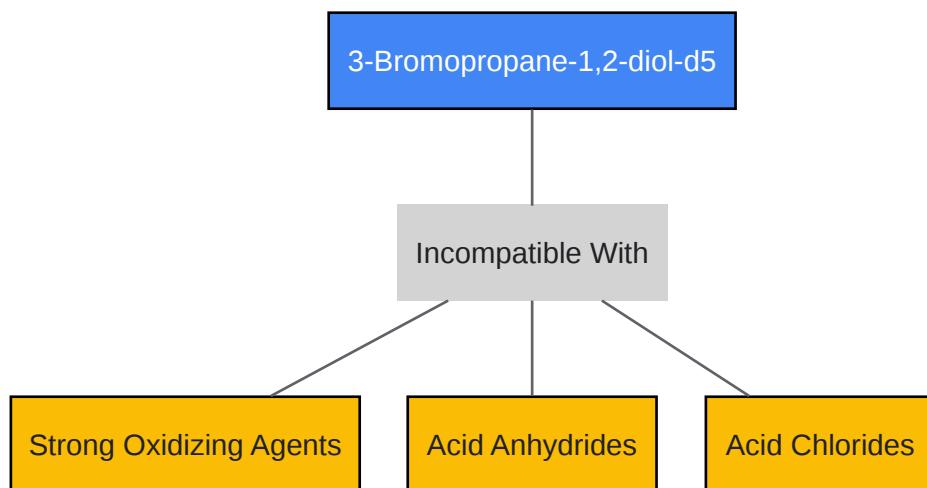
Storage Conditions

Proper storage is critical to prevent degradation and ensure safety.

- Temperature: Keep refrigerated.[3] Some suppliers recommend storage at -20°C.[2][6]
- Container: Keep container tightly closed in a dry, cool, and well-ventilated place.[3]
- Protection: Protect from light and excess heat.[3]
- Segregation: Store away from incompatible materials.

Incompatible Materials

Avoid contact with the following substances to prevent hazardous reactions.



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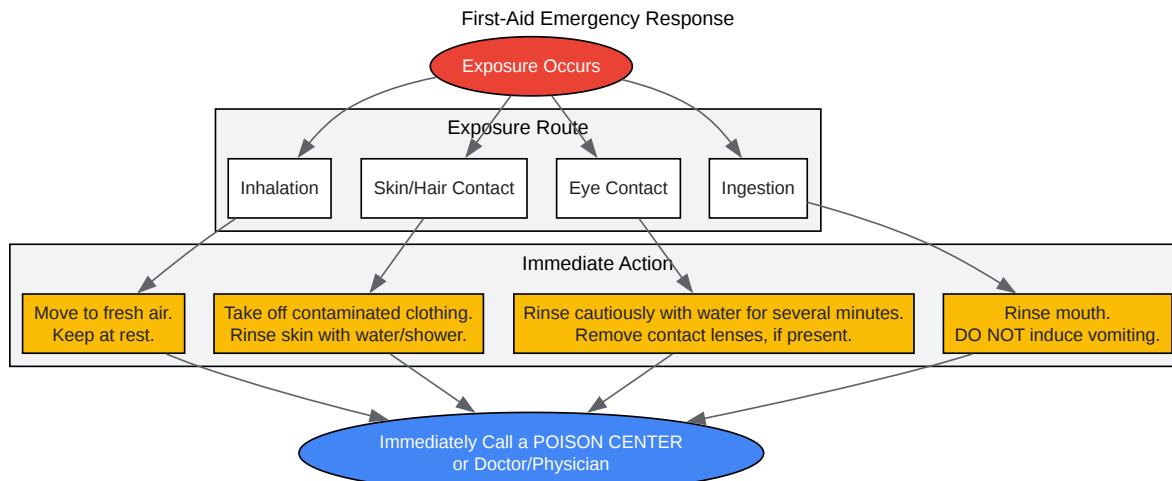
Chemical Incompatibility Chart

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First-Aid Measures

The following diagram outlines the initial response to various exposure routes. Always seek immediate medical attention and show the Safety Data Sheet to the attending physician.[\[3\]](#)



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First-Aid Response Workflow

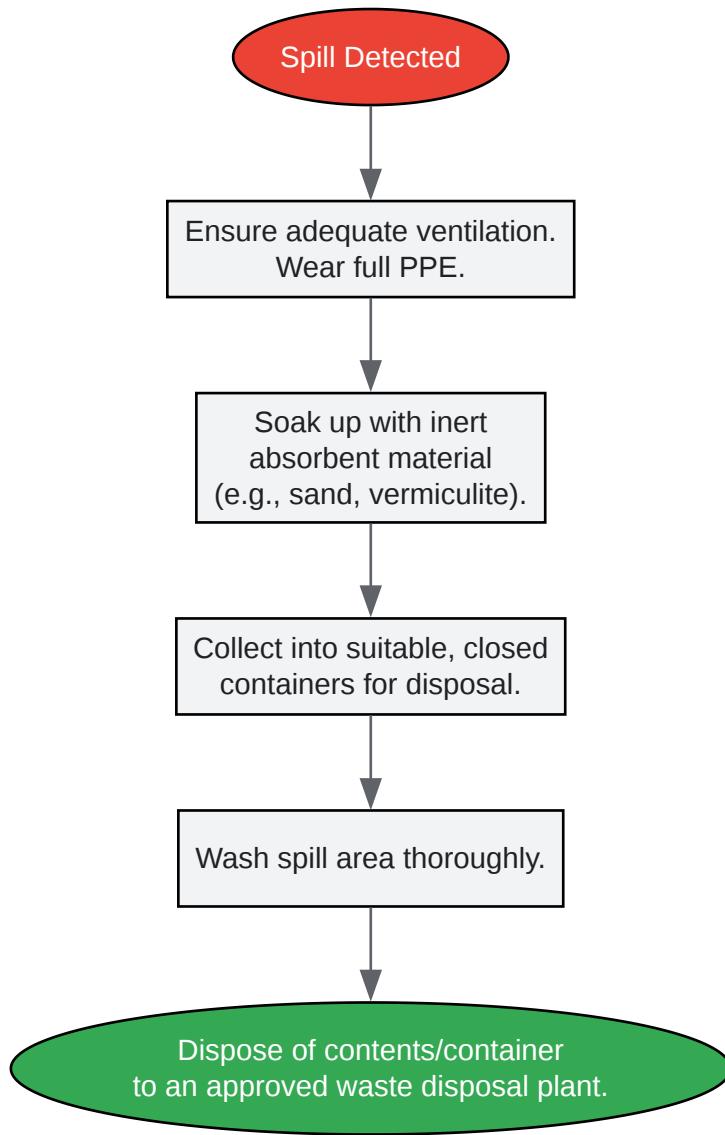
Fire-Fighting Measures

- Suitable Extinguishing Media: Use CO₂, dry chemical, dry sand, or alcohol-resistant foam.[3]
- Hazardous Combustion Products: Thermal decomposition can release carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Accidental Release Measures

Proper containment and cleanup are essential to prevent environmental contamination and personnel exposure.

Accidental Spill Response Procedure

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